

physical and chemical properties of $\text{Th}(\text{OH})_4$

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Compound of Interest

Compound Name: Thorium hydroxide

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An In-depth Technical Guide to the Physical and Chemical Properties of Thorium(IV) Hydroxide

Thorium(IV) hydroxide, with the chemical formula $\text{Th}(\text{OH})_4$, is a key inorganic compound of thorium. Primarily encountered as an amorphous precipitate, its properties are of significant interest in the fields of nuclear chemistry, materials science, and environmental science due to its role as an intermediate in thorium dioxide production and its relevance to nuclear waste management. This guide provides a comprehensive overview of the physical and chemical properties of $\text{Th}(\text{OH})_4$, detailing experimental protocols for its synthesis and characterization, and presenting quantitative data in a structured format.

Physical Properties

Thorium(IV) hydroxide is typically a white, amorphous solid.^[1] Its molar mass is 300.07 g/mol .^[1] Due to its generally amorphous nature, detailed crystallographic data from single-crystal X-ray diffraction is scarce. However, computational studies and infrared spectroscopy suggest a tetrahedral geometry for the $\text{Th}(\text{OH})_4$ molecule.^{[2][3]} The amorphous solid is often represented as $\text{ThO}_2 \cdot x\text{H}_2\text{O}$, a hydrated oxide, rather than a true crystalline tetrahydroxide.^[2]

Table 1: General Physical Properties of $\text{Th}(\text{OH})_4$

Property	Value	Reference
Chemical Formula	Th(OH) ₄	[1]
Molar Mass	300.07 g/mol	[1]
Appearance	White, amorphous solid	[1]
Molecular Geometry	Tetrahedral (computationally predicted)	[2][3]
CAS Number	13825-36-0	[1]

Chemical Properties

The chemical behavior of thorium(IV) hydroxide is largely dictated by its low solubility in water and its amphoteric nature, although its acidic properties are very weak.

Solubility and Hydrolysis

The aqueous chemistry of thorium(IV) is dominated by the strong hydrolysis of the Th⁴⁺ ion, which begins at a pH of approximately 2-3 with the formation of species like Th(OH)³⁺ and Th(OH)₂²⁺. [4] Precipitation of the hydroxide starts around pH 3.5 to 4.0. [4] The hydrolysis process is complex and can involve the formation of various polynuclear species, such as [Th₂(OH)₂]⁶⁺ and [Th₄(OH)₈]⁸⁺, before the eventual precipitation of Th(OH)₄. [5][6]

The solubility of Th(OH)₄ is very low, and its solubility product (K_{sp}) has been the subject of numerous studies, with reported values showing some variation. This variability can be attributed to factors such as the crystallinity and age of the precipitate, as well as the specific experimental conditions. [7][8] Freshly precipitated, amorphous Th(OH)₄ is more soluble than aged or more crystalline forms. [3]

Table 2: Solubility Product (K_{sp}) of Amorphous Th(OH)₄

log Ksp (at I=0)	Experimental Conditions	Reference
-45.7	Tyndallometry and pH-metry at 20°C	[1]
-47.8 ± 0.3	Laser-Induced Breakdown Detection (LIBD) in 0.5 M NaCl at 25°C	[8]
-50.52	Calculated value in 0.5 M NaClO ₄	[7]

Thermal Decomposition

Upon heating, thorium(IV) hydroxide undergoes dehydration and decomposition to form thorium dioxide (ThO₂). The decomposition process is reported to occur at temperatures above 470 °C.[1]

Table 3: Thermal Decomposition Data for Th(OH)₄

Decomposition Product	Temperature Range (°C)	Reference
ThO ₂	> 470	[1]

Reactions

- **Reaction with Acids:** Freshly prepared thorium(IV) hydroxide is soluble in acids.[1] However, its solubility decreases as the precipitate ages.[1]
- **Reaction with Carbon Dioxide:** Thorium(IV) hydroxide reacts with carbon dioxide. In ambient conditions, it forms a hydrated oxide carbonate, ThOCO₃·xH₂O.[1] Under higher pressure, it can form thorium carbonate hemihydrate, Th(CO₃)₂·½H₂O.[1]

Experimental Protocols

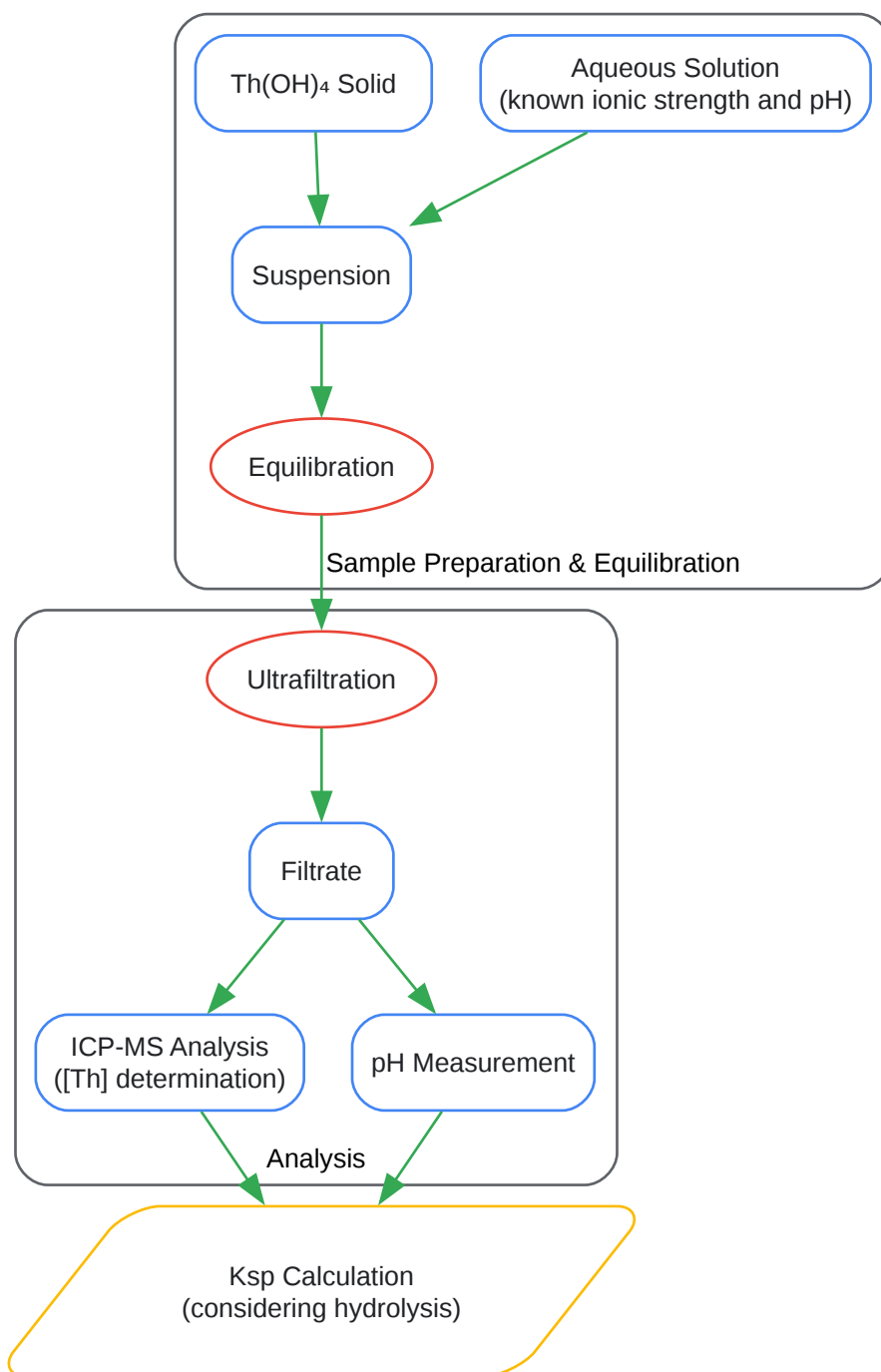
Detailed experimental procedures are crucial for obtaining reproducible results in the study of Th(OH)₄. The following sections outline key experimental methodologies.

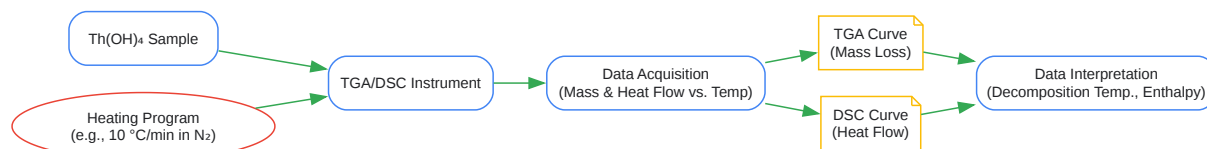
Synthesis of Amorphous Thorium(IV) Hydroxide

This protocol describes the precipitation of amorphous $\text{Th}(\text{OH})_4$ from a soluble thorium salt.

Methodology:

- **Preparation of Thorium Solution:** Prepare a stock solution of thorium nitrate ($\text{Th}(\text{NO}_3)_4 \cdot 5\text{H}_2\text{O}$) in deionized water.
- **Titration:** Under an inert atmosphere (e.g., argon) to prevent carbonate formation, slowly titrate the thorium nitrate solution with a carbonate-free solution of sodium hydroxide (NaOH) or potassium hydroxide (KOH) with constant stirring.[\[1\]](#)[\[7\]](#)
- **Precipitation:** Continue the titration until the pH of the solution reaches approximately 10. A white, gelatinous precipitate of $\text{Th}(\text{OH})_4$ will form.[\[7\]](#)
- **Washing:** The precipitate is then washed thoroughly with deionized water to remove any soluble impurities.[\[7\]](#)
- **Drying:** The washed precipitate is dried at room temperature in a vacuum desiccator for an extended period (e.g., one week) to obtain a solid powder.[\[7\]](#)





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